

Essential Safety and Operational Guidance for Handling Triethylsulfonium Iodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triethylsulfonium iodide*

Cat. No.: *B159113*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential safety protocols, operational plans, and disposal guidance for handling **Triethylsulfonium iodide** (CAS No. 1829-92-1). Adherence to these procedures is critical for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Triethylsulfonium iodide is a chemical that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, skin contact, and eye contact. Based on available safety data, the compound is classified with the following hazards:

- Causes skin irritation.[1][2]
- Causes serious eye irritation.[1][2]
- May cause respiratory irritation.[1][2]

To mitigate these risks, the following personal protective equipment is mandatory when handling **Triethylsulfonium iodide**:

PPE Category	Recommended Equipment	Specifications & Best Practices
Eye and Face Protection	Safety glasses with side-shields or goggles	Must be compliant with OSHA 29 CFR 1910.133 or European Standard EN166. A face shield may be appropriate for splash hazards.
Skin Protection	Chemical-resistant gloves	Nitrile or other appropriate resistant gloves should be worn. Inspect gloves for integrity before each use.
Laboratory coat	A standard lab coat should be worn to protect from incidental contact.	
Respiratory Protection	NIOSH/MSHA approved respirator	Required when engineering controls are insufficient to maintain exposure below acceptable levels or when handling large quantities. Use a particulate filter respirator if dust is generated.

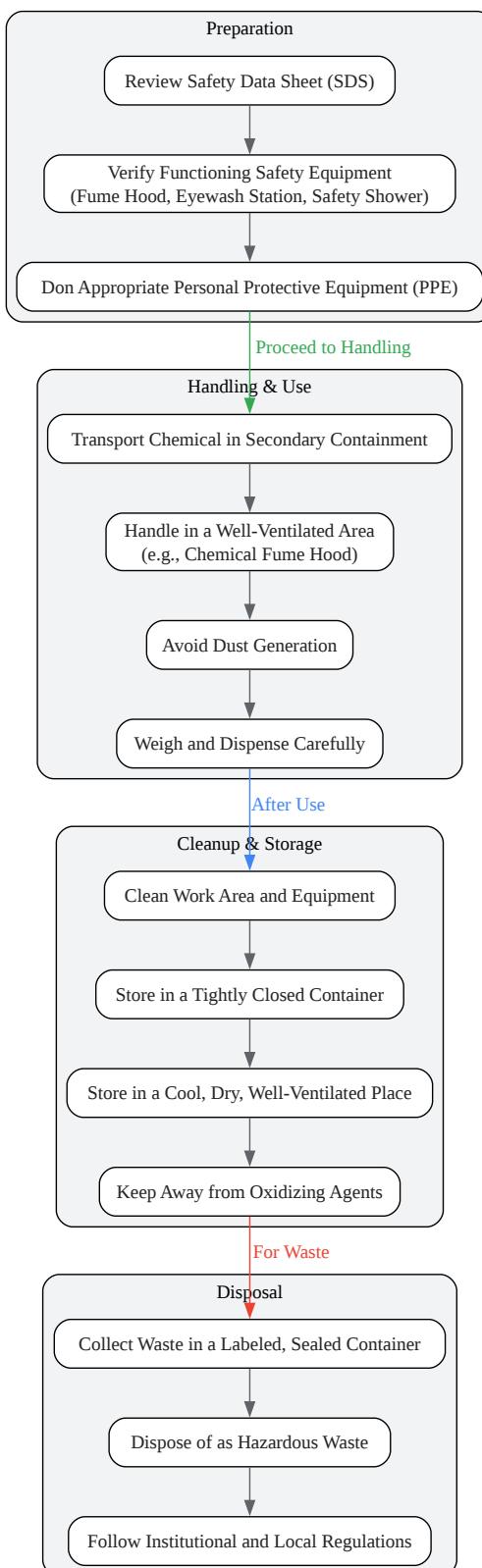
Quantitative Data Summary

Comprehensive toxicological data for **Triethylsulfonium iodide** is limited. The following table summarizes the available physical and chemical properties.

Property	Value	Source
Molecular Formula	C6H15IS	Thermo Fisher Scientific
Molecular Weight	246.15 g/mol	Santa Cruz Biotechnology
Appearance	White to yellow or orange crystals or powder	Thermo Fisher Scientific
Solubility	Soluble in water	Thermo Fisher Scientific
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	Santa Cruz Biotechnology
LD50/LC50	Not available	Multiple Safety Data Sheets
Occupational Exposure Limits (PEL, TLV)	Not established	Multiple Safety Data Sheets

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Triethylsulfonium iodide** is crucial for safety. The following workflow outlines the key steps from acquisition to disposal.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. RTECS NUMBER-WR8750000-Chemical Toxicity Database [drugfuture.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling Triethylsulfonium Iodide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159113#personal-protective-equipment-for-handling-triethylsulfonium-iodide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com